

An In-depth Technical Guide to 4-Azido-2-chloro-1-methylbenzene

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Compound of Interest

Compound Name: 4-Azido-2-chloro-1-methylbenzene

Cat. No.: B1280736

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **4-Azido-2-chloro-1-methylbenzene**. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details a plausible synthetic route with experimental protocols, summarizes key physicochemical properties, and provides visualizations of its chemical structure and synthesis workflow.

Core Compound Information

4-Azido-2-chloro-1-methylbenzene is an aromatic organic compound featuring an azide, a chloro, and a methyl group attached to a benzene ring. Its chemical structure makes it a potentially valuable intermediate in the synthesis of various nitrogen-containing heterocyclic compounds and as a photoaffinity labeling reagent in chemical biology.

Below is a diagram illustrating the chemical structure of **4-Azido-2-chloro-1-methylbenzene**.

Figure 1: Chemical structure of **4-Azido-2-chloro-1-methylbenzene**.

Physicochemical Properties

A summary of the key physicochemical properties for **4-Azido-2-chloro-1-methylbenzene** and its precursor, 2-chloro-4-methylaniline, are presented in the tables below.

Table 1: Properties of **4-Azido-2-chloro-1-methylbenzene**

Property	Value	Source
CAS Number	357292-37-6	[1]
Molecular Formula	C ₇ H ₆ ClN ₃	[1]
Molecular Weight	167.60 g/mol	[1]
Appearance	Not specified (likely an oil or low-melting solid)	Inferred
Purity	Available as ≥98%	[2]

Table 2: Properties of the Synthetic Precursor, 2-Chloro-4-methylaniline

Property	Value	Source
CAS Number	615-65-6	[3]
Molecular Formula	C ₇ H ₈ ClN	[4]
Molecular Weight	141.60 g/mol	[4]
Appearance	Liquid	[4]
Boiling Point	223-225 °C	[4]
Melting Point	7 °C	[4]
Density	1.151 g/mL at 25 °C	[4]

Synthesis and Experimental Protocols

The synthesis of **4-Azido-2-chloro-1-methylbenzene** can be achieved through a two-step process starting from 2-chloro-4-methylaniline. The first step involves the diazotization of the aniline to form a diazonium salt, which is then converted to the corresponding azide in the second step by reaction with sodium azide.

The following diagram illustrates the synthetic workflow.



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